

Application Note: Storage & Handling of 2-Ethoxy-N-(3-pyridinyl)acetamide

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Compound of Interest

Compound Name: 2-ethoxy-N-(3-pyridinyl)acetamide

Cat. No.: B12585163

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Executive Summary & Compound Identity

2-ethoxy-N-(3-pyridinyl)acetamide is a synthetic small molecule often utilized as a building block in medicinal chemistry or as a structural probe in structure-activity relationship (SAR) studies (e.g., for kinase inhibitors or ion channel modulators).^[1] Its structure combines a 3-aminopyridine core with an ethoxyacetyl tail, imparting specific solubility and stability characteristics that differ from its regioisomers.

Critical Isomer Distinction

WARNING: This compound is frequently confused with its regioisomer, N-(2-ethoxypyridin-3-yl)acetamide. Verify your CAS number and structure before proceeding.

Feature	Target Compound	Common Isomer (Caution)
Name	2-ethoxy-N-(3-pyridinyl)acetamide	N-(2-ethoxypyridin-3-yl)acetamide
Structure	Ethoxy group is on the acetyl chain.	Ethoxy group is on the pyridine ring.[2]
CAS Number	600139-98-8	63756-63-8
Formula	C ₉ H ₁₂ N ₂ O ₂	C ₉ H ₁₂ N ₂ O ₂
MW	180.20 g/mol	180.20 g/mol

Physicochemical Profile & Stability

Understanding the chemical nature of this amide is prerequisite to proper handling.

- **Hygroscopicity:** The pyridine nitrogen is a hydrogen bond acceptor, making the solid potentially hygroscopic. Moisture uptake can lead to hydrolysis of the amide bond over extended periods or inaccurate weighing.
- **Oxidation Sensitivity:** The pyridine ring is susceptible to N-oxidation if exposed to strong oxidizing agents or prolonged light/air exposure in solution.
- **Solubility:**
 - **Primary Solvent:**DMSO (Dimethyl sulfoxide) is the preferred solvent for stock solutions (up to 50-100 mM).
 - **Secondary Solvent:**Ethanol (lower solubility than DMSO, but useful for evaporation).
 - **Aqueous:** Poor solubility in neutral water. Requires pre-dissolution in organic solvent before aqueous dilution.

Storage Requirements

Solid State Storage

To maintain purity >98% over 12+ months:

- Temperature: Store at -20°C.
- Atmosphere: Store under inert gas (Argon or Nitrogen) if possible.
- Container: Amber glass vials with Teflon-lined caps to prevent light exposure and moisture ingress.
- Desiccation: Keep vials inside a secondary container (desiccator or sealed jar with silica gel).

Solution Storage (Stock)

- Solvent: Anhydrous DMSO (molecular sieve treated).
- Concentration: 10 mM to 50 mM recommended.
- Conditions: Aliquot into single-use volumes (e.g., 20-50 μ L) to avoid freeze-thaw cycles. Store at -80°C for long-term (>1 month) or -20°C for short-term.
- Stability: Stable in DMSO at -20°C for ~3 months.

Experimental Protocols

Protocol A: Stock Solution Preparation (Standard 10 mM)

Objective: Create a stable, precipitate-free stock solution for biological assays.

Materials:

- Solid **2-ethoxy-N-(3-pyridinyl)acetamide** (MW: 180.20 g/mol)
- Anhydrous DMSO (Grade: Cell Culture Tested)
- Vortex mixer
- 1.5 mL Amber Microcentrifuge Tubes

Procedure:

- Equilibration: Remove the product vial from the freezer and allow it to warm to room temperature (approx. 30 mins) before opening. This prevents condensation from forming on the hygroscopic solid.
- Weighing: Accurately weigh 1.80 mg of solid into a microcentrifuge tube.
- Calculation:
 - For 1.80 mg at 10 mM (0.01 M):
- Solubilization: Add 1000 μ L (1 mL) of anhydrous DMSO.
- Mixing: Vortex vigorously for 30 seconds. Inspect visually; the solution should be clear and colorless.
- Aliquoting: Immediately dispense into 50 μ L aliquots in amber tubes.
- Storage: Label with Compound Name, Conc., Date, and Solvent. Freeze at -20°C or -80°C .

Protocol B: Aqueous Dilution for Cellular Assays

Objective: Dilute the hydrophobic stock into culture media without causing precipitation ("crashing out").

Procedure:

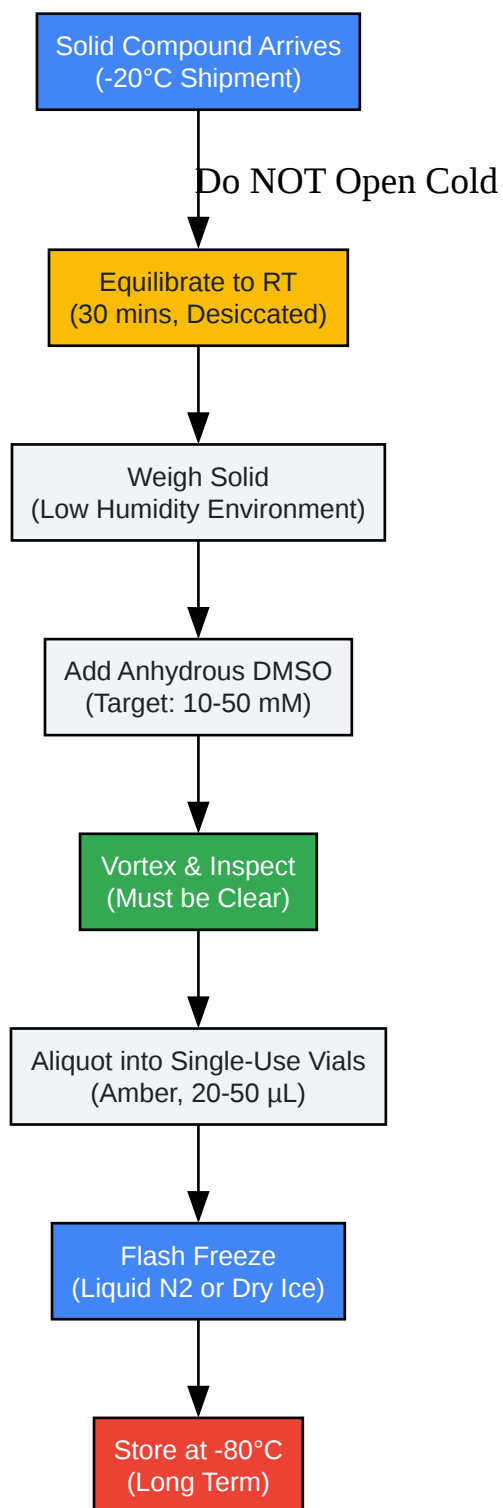
- Thaw: Thaw a single aliquot of 10 mM DMSO stock at room temperature. Vortex briefly.
- Intermediate Dilution (Optional but Recommended):
 - Prepare a 10x working solution in media/buffer containing 1-5% DMSO first, rather than dumping 100% DMSO stock directly into 100% aqueous media.
 - Example: To get 10 μ M final in assay:
 - Dilute 10 mM stock 1:100 into buffer (Result: 100 μ M).
 - Add this 100 μ M solution 1:10 to cells.

- Direct Dilution Method:
 - Place the pipette tip submerged in the rapidly stirring media.
 - Slowly eject the DMSO stock.
 - Max DMSO Tolerance: Ensure final DMSO concentration is <0.5% (v/v) to avoid solvent toxicity in cells.

Workflow Visualizations

Figure 1: Reconstitution & Storage Workflow

This diagram outlines the critical decision points for handling the solid compound to ensure long-term stability.

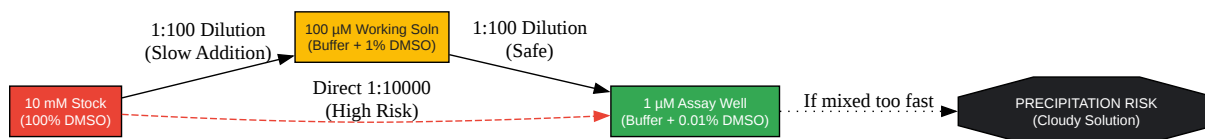


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Caption: Step-by-step workflow for reconstituting **2-ethoxy-N-(3-pyridinyl)acetamide** to minimize hydrolytic degradation.

Figure 2: Serial Dilution Strategy

This diagram illustrates the "Intermediate Step" method to prevent compound precipitation during biological assays.



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Caption: Recommended dilution cascade to maintain solubility in aqueous buffers.

Troubleshooting Guide

Issue	Possible Cause	Corrective Action
Precipitation upon dilution	Rapid addition of DMSO stock to water; High concentration.	Use the "Intermediate Dilution" step (Fig 2). Warm buffer to 37°C. Sonicate briefly.
Yellowing of solid	Oxidation of pyridine ring or amide hydrolysis.	Check purity by LC-MS. If <90%, discard. Store under Argon in future.
Inconsistent Assay Data	Freeze-thaw degradation or moisture absorption.	Use single-use aliquots. Ensure vial was at RT before opening.
Solubility limit reached	Compound lipophilicity is higher than expected.	Add a solubilizing agent like Tween-80 (0.1%) or Cyclodextrin to the assay buffer.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 12217342 (Isomer Analog Reference). Retrieved from [[Link](#)]
- Di, L., & Kerns, E. H. (2016). Drug-like Properties: Concepts, Structure Design and Methods from ADME to Toxicity Optimization. Academic Press. (Standard reference for solubility/stability protocols).

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Sources

- 1. [N-\(2-ethoxyphenyl\)-2-\(2-nitropyridin-3-yl\)oxyacetamide | C₁₅H₁₅N₃O₅ | CID 3890772 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 2. [chemscene.com \[chemscene.com\]](#)
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